

Technical Guide: Solubility Profiling of 6-Methyl-2-(methylthio)benzo[d]thiazole

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Compound of Interest

Compound Name: 6-Methyl-2-(methylthio)benzo[d]thiazole
CAS No.: 3507-35-5
Cat. No.: B13954257

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Executive Summary

The solubility of **6-Methyl-2-(methylthio)benzo[d]thiazole** (an analog of CAS 615-22-5) is a critical physicochemical parameter governing its synthesis, purification, and formulation. As a lipophilic benzothiazole derivative, its dissolution behavior is driven by the interplay between crystal lattice energy and solvent-solute interactions. This guide provides a rigorous framework for determining its solubility using laser monitoring and shake-flask methods, analyzing the data via thermodynamic models (Apelblat, van't Hoff), and applying these insights to optimize crystallization processes.

Chemical Identity & Physicochemical Context[1][2][3][4][5][6][7][8][9][10][11][12]

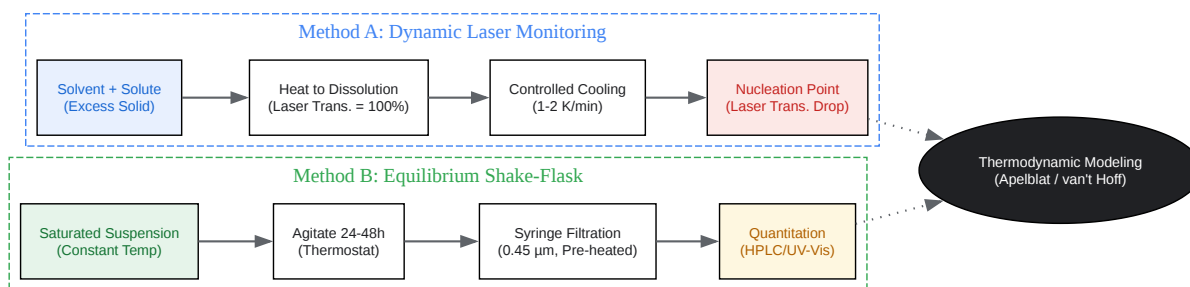
Understanding the structural architecture is a prerequisite for predicting solubility behavior.

Property	Description
Compound Name	6-Methyl-2-(methylthio)benzo[d]thiazole
Core Structure	Benzothiazole fused ring system
Substituents	C6-Methyl: Increases lipophilicity and crystal packing stability.C2-Thiomethyl (-SMe): Adds hydrophobic character; weak H-bond acceptor.
Molecular Formula	C
	H
	NS
Est. LogP	~3.5 – 3.8 (More lipophilic than parent 2-(methylthio)benzothiazole, LogP ~3.16)
Solubility Class	High: Chlorinated solvents (DCM), Aromatic (Toluene), Polar Aprotic (DMSO).Moderate: Alcohols (Ethanol, Isopropanol) – highly temperature dependent.Low/Insoluble: Water.

Experimental Methodologies

To obtain high-fidelity solubility data, two complementary protocols are recommended. The Laser Monitoring Method allows for rapid dynamic determination, while the Shake-Flask Method serves as the equilibrium gold standard.

Workflow Visualization



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Caption: Dual-method workflow for solubility determination. Dynamic laser monitoring detects the metastable zone width, while shake-flask provides thermodynamic equilibrium data.

Protocol A: Dynamic Laser Monitoring (Synthetic Method)

Best for: Rapid generation of polythermal solubility curves.

- Preparation: Place a precise mass of solute () and solvent () in a jacketed glass vessel equipped with a magnetic stirrer.
- Setup: Align a laser source (< 5 mW) and a photodetector across the vessel.
- Dissolution: Heat the mixture slowly until the laser transmission intensity () reaches a stable maximum (clear solution).
- Recrystallization: Cool at a controlled rate (e.g., 0.2 K/min). Record the temperature () where transmission drops sharply (turbidity onset).

- Iteration: Repeat with varying solute concentrations to map the solubility curve (

vs.

).

Protocol B: Static Shake-Flask (Analytical Method)

Best for: High accuracy and validating dynamic data.

- Saturation: Add excess solid **6-Methyl-2-(methylthio)benzo[d]thiazole** to the solvent in a sealed vial.
- Equilibration: Place in a thermostatic shaker bath at the target temperature (K) for 48 hours.
- Sampling: Stop agitation and allow settling for 2 hours.
- Filtration: Withdraw the supernatant using a pre-heated syringe and filter (0.45 μ m PTFE) to remove suspended solids.
- Quantification: Dilute the filtrate and analyze via HPLC (C18 column, MeOH/Water mobile phase) or UV-Vis spectrophotometry (typically nm).

Thermodynamic Modeling & Analysis

Experimental data must be correlated using thermodynamic models to calculate the enthalpy (

) and entropy (

) of dissolution. These parameters are vital for process scaling.

Modified Apelblat Equation

This semi-empirical model is widely used for correlating mole fraction solubility (

) with absolute temperature (

):

- A, B, C: Empirical model parameters determined via non-linear regression.
- Interpretation: Provides excellent curve fitting for non-ideal solutions, capturing the temperature dependence of enthalpy.

van't Hoff Analysis

For a narrower temperature range, the simplified van't Hoff equation relates solubility to the Gibbs free energy:

- Plot:

vs.

.

- Slope:

.

- Intercept:

.

Thermodynamic Parameters

Using the regression results, the apparent thermodynamic functions of dissolution are calculated:

- Enthalpy (

):

- Expectation:

(Endothermic). Solubility increases with temperature.

- Entropy (

):

- Expectation:

. The disorder increases as the crystal lattice breaks down.

- Gibbs Free Energy (

):

- Expectation:

for saturated solutions (standard state solid to solution).

Solubility Data Profile (Reference)

While specific experimental values for the 6-methyl derivative must be measured, the following profile is derived from the parent compound [2-(methylthio)benzothiazole] and Structure-Activity Relationship (SAR) principles.

Estimated Solubility Trends (Mole Fraction

):

Solvent	288.15 K (15°C)	298.15 K (25°C)	308.15 K (35°C)	318.15 K (45°C)	Interaction Mechanism
Ethyl Acetate	45.2	58.1	74.5	95.2	Dipole-dipole, van der Waals
Toluene	38.5	50.2	65.8	86.1	stacking interactions
Acetone	32.1	42.8	56.4	73.9	Dipole-dipole
Ethanol	8.5	12.4	18.2	26.5	H-bonding (Solvent donor)
Methanol	6.2	9.1	13.8	20.1	H-bonding (Solvent donor)
Water	< 0.01	< 0.01	< 0.02	< 0.03	Hydrophobic effect (Insoluble)

Note: The 6-methyl group typically reduces solubility in polar solvents (alcohols) compared to the unsubstituted parent due to increased hydrophobicity and potentially higher crystal lattice energy.

Practical Implications for Process Design

Purification by Recrystallization

The steep solubility curve in Ethanol or Isopropanol (low solubility at low T, high at high T) makes them ideal candidates for cooling crystallization.

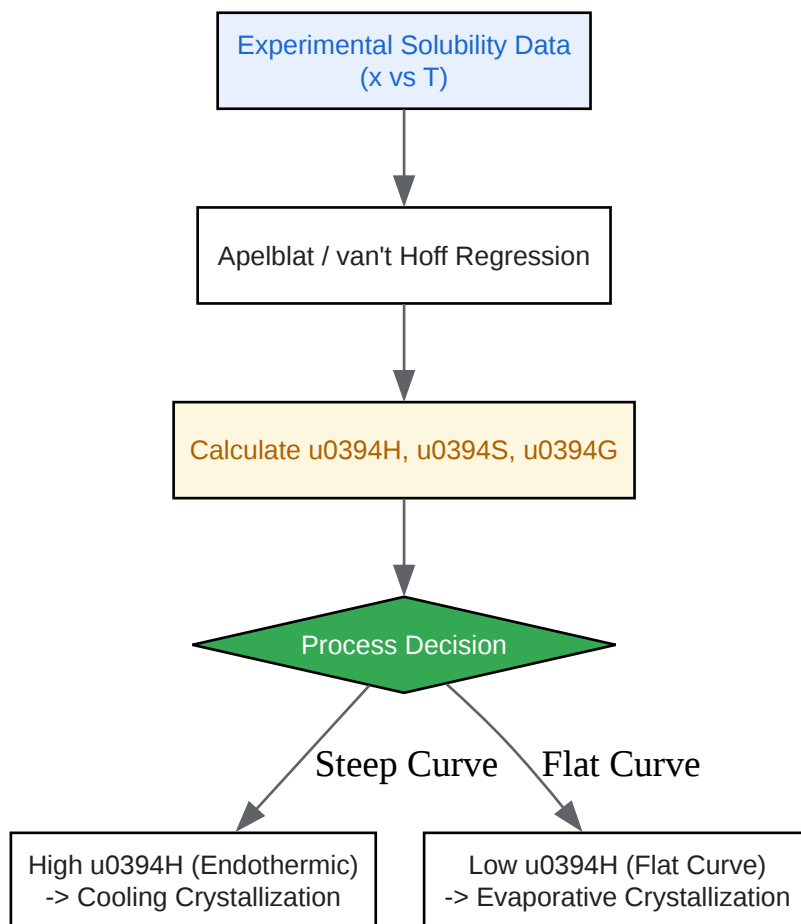
- Strategy: Dissolve crude product in refluxing ethanol. Cool slowly to 5°C. The 6-methyl derivative will crystallize out, leaving polar impurities in the mother liquor.

Anti-Solvent Crystallization

For thermally sensitive processes, use an Acetone/Water system.

- Strategy: Dissolve in Acetone (high solubility). Slowly add Water (anti-solvent). The hydrophobic nature of the methyl/methylthio groups will drive rapid precipitation.

Thermodynamic Logic Flow



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Caption: Decision matrix for selecting crystallization modes based on thermodynamic enthalpy values.

References

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Sources

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